

# Technical Guide: Physical Properties of 4-Methyl-3-nitrobenzenesulfonyl chloride

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## Compound of Interest

Compound Name: 4-Methyl-3-nitrobenzenesulfonyl chloride

Cat. No.: B1296637

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Methyl-3-nitrobenzenesulfonyl chloride** (CAS No. 616-83-1). The information herein is compiled to support research, development, and synthesis activities involving this compound.

## Core Physical and Chemical Properties

**4-Methyl-3-nitrobenzenesulfonyl chloride** is an organic compound with the chemical formula  $C_7H_6ClNO_4S$ .<sup>[1]</sup> It presents as a white to light yellow or cream-colored solid, which may appear as crystals, powder, or a fused solid.<sup>[2][3]</sup> This compound is recognized for its strong electrophilic properties, making it a valuable reagent in organic synthesis, particularly in the pharmaceutical and agrochemical industries.<sup>[2]</sup> It is sensitive to moisture and reacts violently with water, liberating toxic gas.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **4-Methyl-3-nitrobenzenesulfonyl chloride**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>4</sub> S	[1][3][4]
Molecular Weight	235.64 g/mol (approx.)	[1][2][4][5]
Melting Point	30-34 °C	[1]
38-40 °C	[2]	
30.5-39.5 °C	[3]	
35 °C	[5]	
33-36 °C	[6]	
Boiling Point	152-154 °C at 1 mmHg	[1][2][6]
Density (Predicted)	1.528 ± 0.06 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.00016 mmHg at 25°C	[1]
Flash Point	>230 °F (>110 °C)	[1][2]
Refractive Index (Predicted)	1.576	[1][2]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of this specific compound are not extensively published. However, standard laboratory procedures are employed for these measurements.

### Determination of Melting Point

The melting point of **4-Methyl-3-nitrobenzenesulfonyl chloride** is typically determined using a capillary melting point apparatus.[7]

Methodology:

- A small, dry sample of the crystalline solid is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

## Determination of Boiling Point (at Reduced Pressure)

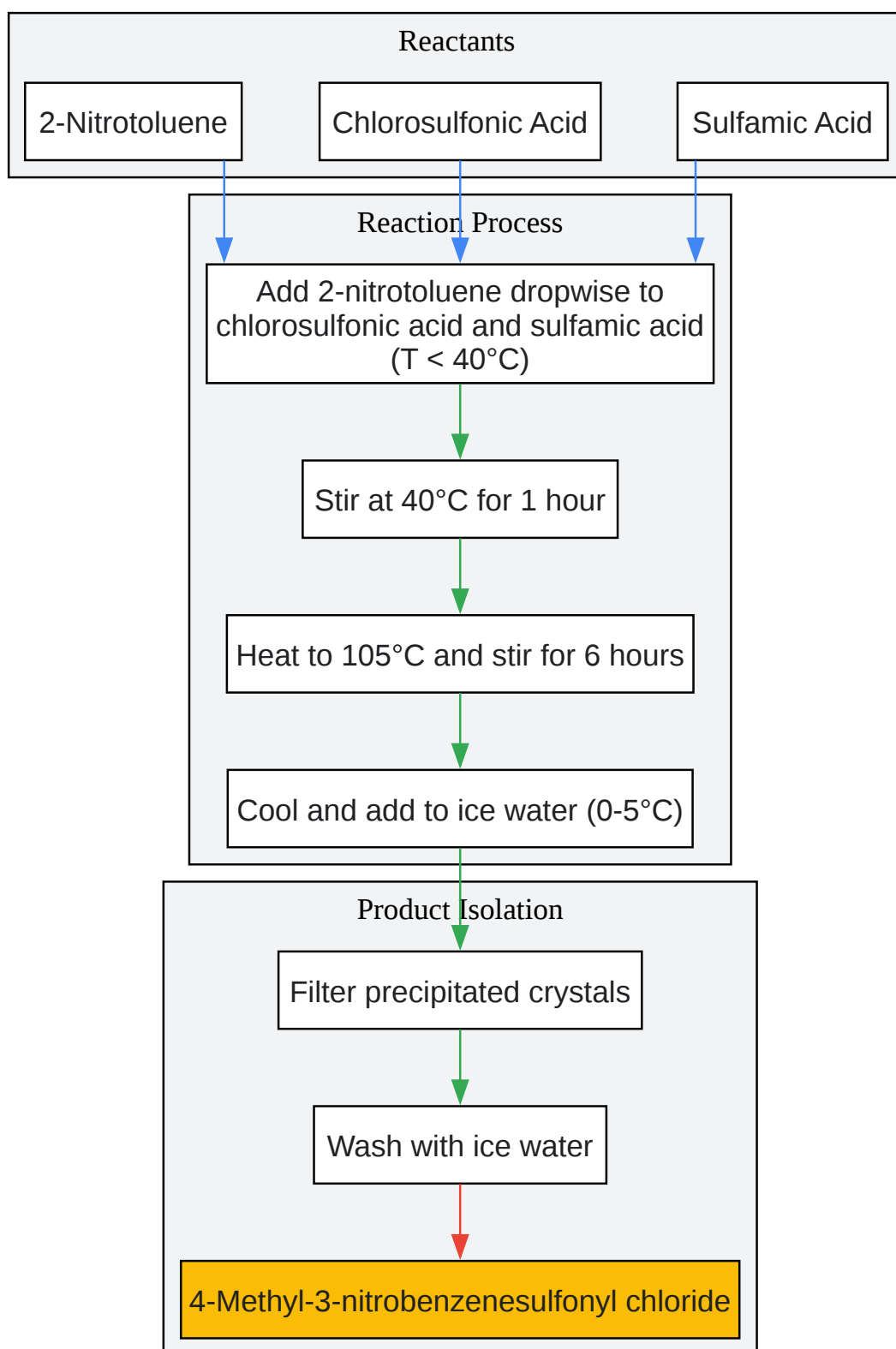
The boiling point is determined under reduced pressure to prevent decomposition of the thermally sensitive sulfonyl chloride group.

Methodology:

- A sample of the compound is placed in a distillation flask suitable for vacuum distillation.
- The apparatus is connected to a vacuum pump, and the pressure is lowered to the desired level (e.g., 1 mmHg).
- The sample is heated, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded as the boiling point at that specific pressure.

## Synthesis Workflow

**4-Methyl-3-nitrobenzenesulfonyl chloride** can be synthesized from 2-nitrotoluene. The following diagram illustrates a common synthetic pathway.



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Caption: Synthesis of **4-Methyl-3-nitrobenzenesulfonyl chloride**.

This synthesis involves the reaction of 2-nitrotoluene with chlorosulfonic acid, with sulfamic acid also present.[8] The temperature is carefully controlled throughout the addition and subsequent heating steps.[8] The final product is isolated by precipitation in ice water, followed by filtration and washing.[8]

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